

"Benzyl 2-(benzoyloxy)acetate" vs. benzyl benzoate in synthesis

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Compound of Interest

Compound Name: 2-(Benzyloxy)-2-oxoethyl
benzoate

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A Comparative Guide: Benzyl Benzoate in Synthesis

An in-depth analysis of Benzyl 2-(benzoyloxy)acetate versus Benzyl Benzoate could not be completed as requested. Extensive searches for "Benzyl 2-(benzoyloxy)acetate" did not yield any substantive information regarding its synthesis, applications, or experimental data. This suggests that the compound is not commonly used or well-documented in publicly accessible scientific literature. Therefore, this guide will focus on providing a comprehensive overview of the synthesis and applications of Benzyl Benzoate, a widely utilized compound in research and industry.

Benzyl Benzoate: An Overview

Benzyl benzoate is an organic compound, an ester of benzyl alcohol and benzoic acid. It is a colorless, oily liquid with a faint, sweet-balsamic odor. This compound has a significant number of applications, ranging from medicinal uses to its role as a solvent and fixative.

Synthesis of Benzyl Benzoate

Several methods are employed for the industrial and laboratory synthesis of benzyl benzoate. The choice of method often depends on the desired scale, purity, and available starting materials.

Common Synthetic Routes:

- Reaction of Sodium Benzoate with Benzyl Chloride: This is a widely used industrial method. The reaction can be carried out in the presence of a phase-transfer catalyst to improve efficiency.^[1]
- Esterification of Benzyl Alcohol with Benzoic Acid: This classic Fischer esterification reaction is typically catalyzed by a strong acid, such as sulfuric acid.^[2]
- Transesterification of Methyl Benzoate with Benzyl Alcohol: This method involves the exchange of the alcohol moiety of an ester.
- Reaction of Sodium Benzoxide with Benzaldehyde: This is a less common method that can be used for its preparation.

Experimental Protocols:

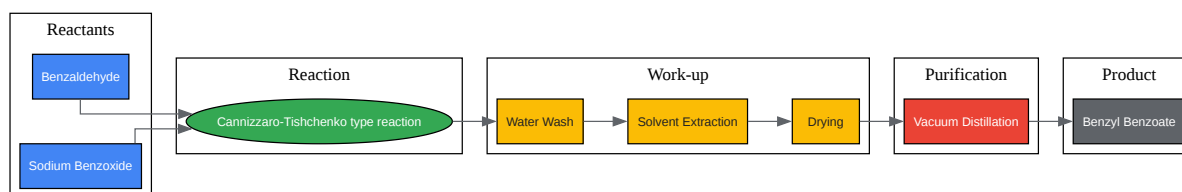
While specific experimental conditions can vary, a general laboratory procedure for the synthesis of benzyl benzoate via the reaction of sodium benzoxide with benzaldehyde is outlined below.

Protocol: Synthesis of Benzyl Benzoate from Sodium Benzoxide and Benzaldehyde

- Materials:
 - Sodium metal
 - Benzyl alcohol
 - Benzaldehyde
 - Water
 - Diethyl ether (for extraction)
 - Anhydrous magnesium sulfate (for drying)
- Procedure:

- Dissolve sodium metal in benzyl alcohol. This reaction is exothermic and should be performed with caution.
- To the resulting sodium benzoate solution, slowly add benzaldehyde with stirring.
- Heat the reaction mixture, typically on a water bath, for a specified period to drive the reaction to completion.
- After cooling, wash the mixture with water to remove any unreacted sodium benzoate and other water-soluble impurities.
- Extract the benzyl benzoate with an organic solvent like diethyl ether.
- Dry the organic layer over an anhydrous drying agent, such as magnesium sulfate.
- Remove the solvent under reduced pressure to obtain crude benzyl benzoate.
- Purify the product by vacuum distillation.

Synthesis Workflow



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Caption: General workflow for the synthesis of benzyl benzoate.

Applications of Benzyl Benzoate

Benzyl benzoate has a broad range of applications across various fields, including pharmaceuticals, cosmetics, and as a synthetic intermediate.

Pharmaceutical Applications:

- **Scabicide and Acaricide:** Benzyl benzoate is a well-established and cost-effective topical treatment for scabies, an infestation of the skin by the mite *Sarcoptes scabiei*. It is also used to treat lice infestations. The compound is believed to act as a neurotoxin to these parasites.
- **Excipient:** It is used as a solvent and solubilizing agent in some intramuscular injections.

Industrial and Commercial Applications:

- **Solvent:** It serves as a solvent for various chemical reactions and formulations.
- **Fixative:** In the fragrance industry, it is used as a fixative to prolong the scent of perfumes and other scented products.
- **Plasticizer:** Benzyl benzoate can act as a plasticizer for polymers.
- **Dye Carrier:** It is also utilized as a dye carrier in the textile industry.

Data Summary

Property	Benzyl Benzoate	Benzyl 2-(benzoyloxy)acetate
Molecular Formula	C ₁₄ H ₁₂ O ₂	Data not available
Molecular Weight	212.24 g/mol	Data not available
CAS Number	120-51-4	Data not available
Boiling Point	323-324 °C	Data not available
Melting Point	18-21 °C	Data not available
Key Synthesis Routes	Reaction of sodium benzoate and benzyl chloride; Esterification of benzyl alcohol and benzoic acid.[1][2]	Data not available
Primary Applications	Scabicide, acaricide, solvent, fragrance fixative.	Data not available

Conclusion

Benzyl benzoate is a versatile chemical with well-established synthetic routes and a wide array of applications, particularly in the pharmaceutical and fragrance industries. Its efficacy as a topical treatment for scabies and lice has been recognized for many years. In contrast, "Benzyl 2-(benzoyloxy)acetate" appears to be a compound that is not readily available or described in the scientific literature, precluding a direct comparison of its properties and performance with benzyl benzoate. Researchers and professionals in drug development and other fields can confidently rely on the extensive body of knowledge surrounding the synthesis and use of benzyl benzoate for their applications.

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References

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